Essential Safety and Handling Protocols for JNJ-303 Compounds

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Compound of Interest

Compound Name: *JNJ 303*

Cat. No.: *B10788041*

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Disclaimer: The following information is intended for researchers, scientists, and drug development professionals and provides essential safety and logistical guidance for handling two distinct compounds identified as "JNJ-303". This document is for informational purposes only and should not supplant a thorough review of the official Safety Data Sheet (SDS) for each specific compound and adherence to all institutional and regulatory safety protocols.

The designation "JNJ-303" has been associated with two separate research compounds. To ensure personnel safety, it is imperative to correctly identify the compound in use by its Chemical Abstracts Service (CAS) number and consult the corresponding safety information.

- JNJ-303 (Potassium Channel Inhibitor): A potent and selective IKs blocker.
- JNJ-7706621 (Dual Kinase Inhibitor): A potent dual inhibitor of cyclin-dependent kinases (CDKs) and Aurora kinases.

Section 1: JNJ-303 (Potassium Channel Inhibitor)

Chemical Identification:

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Identifier	Value
Compound Name	JNJ-303
CAS Number	878489-28-2
Chemical Class	Potassium Channel Inhibitor

Summary of Safety Information:

The Safety Data Sheet from Cayman Chemical for JNJ-303 (CAS 878489-28-2) states that the substance is not classified as hazardous according to the Globally Harmonized System (GHS). However, as a potent and biologically active small molecule, it is best practice to handle it with a high degree of caution.

Personal Protective Equipment (PPE) Recommendations:

While the provided SDS suggests minimal PPE, a more conservative approach is recommended for handling any potent research compound.

PPE Category	Recommended Equipment and Practices
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Double-gloving is recommended.
Body Protection	A standard laboratory coat. A disposable gown is preferred.
Respiratory Protection	Not explicitly required by the SDS, but recommended when handling the powder form to avoid inhalation. An N95 respirator or higher is advisable.

Operational and Disposal Plan:

- Handling:

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- Conduct all manipulations of the solid compound and concentrated solutions within a certified chemical fume hood.
- Use dedicated equipment (spatulas, weigh boats, etc.) to prevent cross-contamination.
- Avoid generating dust when handling the solid form.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.

- Disposal:
  - Dispose of waste in accordance with all federal, state, and local regulations.
  - Segregate waste containing JNJ-303 from other waste streams.
  - Place waste in a clearly labeled, sealed container.
  - Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Section 2: JNJ-7706621 (Dual CDK and Aurora Kinase Inhibitor)

Chemical Identification:

Identifier	Value
Compound Name	JNJ-7706621
CAS Number	443797-96-4
Chemical Class	Dual Cyclin-Dependent Kinase (CDK) and Aurora Kinase Inhibitor

Summary of Safety Information:

JNJ-7706621 is a potent inhibitor of cell cycle kinases and should be handled as a potentially hazardous compound. The Safety Data Sheet from MedChemExpress provides specific

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recommendations for personal protection and handling.[1]

Personal Protective Equipment (PPE) Recommendations:

PPE Category	Recommended Equipment and Practices
Eye Protection	Safety goggles with side-shields are mandatory.[1]
Hand Protection	Protective gloves (e.g., nitrile) are required.[1]
Body Protection	Impervious clothing, such as a lab coat or disposable gown, should be worn.[1]
Respiratory Protection	A suitable respirator is recommended, especially when handling the powdered form or when there is a risk of aerosolization.[1]

Operational and Disposal Plan:

- Handling:
  - Use full personal protective equipment as specified above.[1]
  - Avoid breathing vapors, mist, dust, or gas.[1]
  - Ensure adequate ventilation, preferably by working in a chemical fume hood.[1]
  - Wash hands thoroughly after handling.[1]
  - Do not eat, drink, or smoke when using this product.[1]
- Disposal:
  - Prevent leakage or spillage. Keep the product away from drains and water courses.[1]
  - Absorb solutions with a liquid-binding material (e.g., diatomite).[1]
  - Decontaminate surfaces and equipment by scrubbing with alcohol.[1]

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- Dispose of contaminated material in accordance with institutional and regulatory guidelines.[1]

Experimental Protocols and Methodologies

In Vitro Kinase Inhibition Assay for JNJ-7706621:

JNJ-7706621 has been shown to be a potent inhibitor of various CDKs and Aurora kinases.[2] The inhibitory activity can be quantified using in vitro kinase assays. For example, the inhibition of CDK1/cyclin B can be measured by the reduction of phosphorylation of a biotinylated peptide substrate. The IC50 values for JNJ-7706621 against a panel of kinases are summarized below.

Kinase Target	IC50 (nM)
Cdk1/cyclin B	9
Cdk2/cyclin A	4
Cdk2/cyclin E	3
Aurora A	11
Aurora B	15

Data sourced from Cayman Chemical product information, citing Emanuel, S., et al. (2005).[2]

Visualized Workflow and Logical Relationships

Generalized Workflow for Handling Potent Research Compounds:

The following diagram illustrates a logical workflow for the safe handling of potent research compounds like JNJ-303 and JNJ-7706621, from preparation to disposal.

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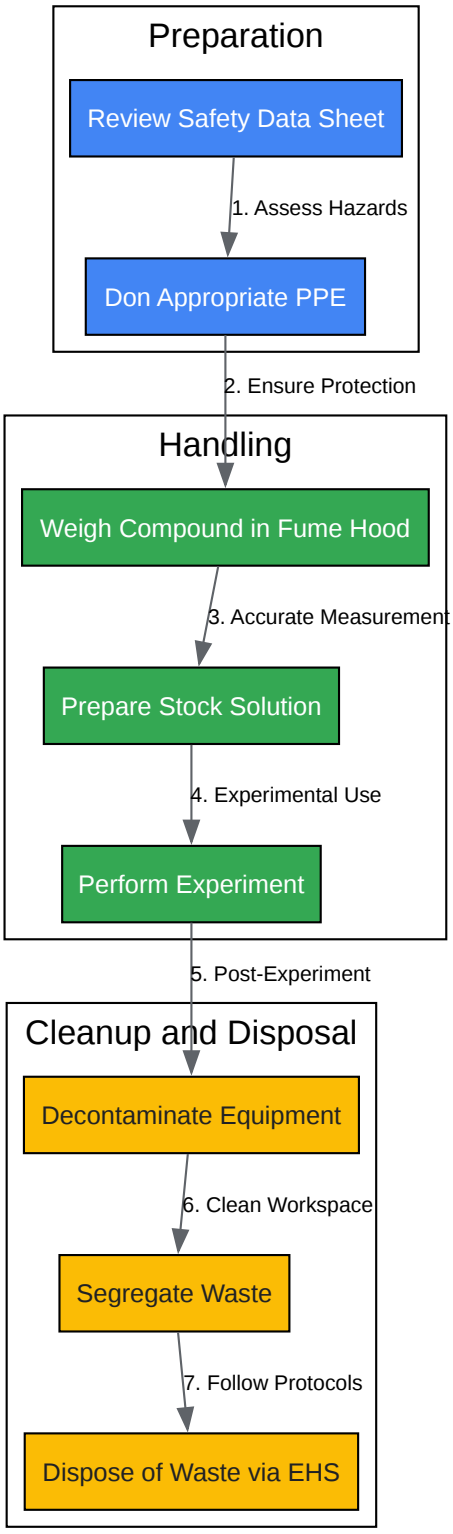
Generalized Workflow for Potent Research Compound Handling



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Caption: A logical workflow for the safe handling of potent research compounds.

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References

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